

The Biosynthesis of N-Butyryl-L-homoserine Lactone: A Technical Guide

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Compound of Interest

Compound Name: *N-Butyryl-L-homoserine lactone*

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This technical guide provides an in-depth exploration of the biosynthesis of **N-Butyryl-L-homoserine lactone** (BHL), a key quorum-sensing signaling molecule in Gram-negative bacteria, particularly *Pseudomonas aeruginosa*. This document details the enzymatic pathway, presents quantitative data on its production, outlines experimental protocols for its study, and illustrates the associated signaling cascade.

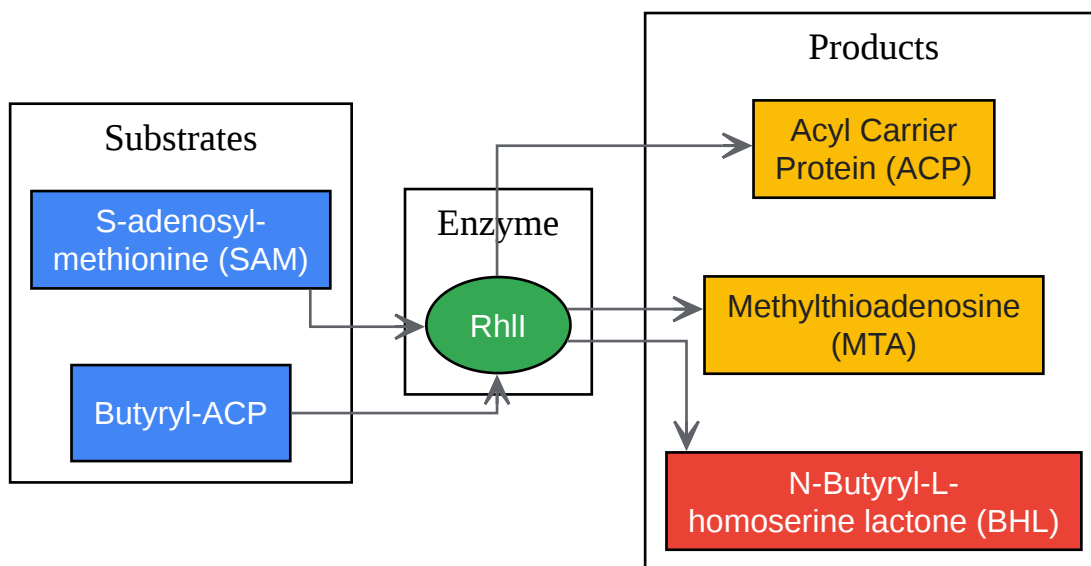
The Core Biosynthesis Pathway of N-Butyryl-L-homoserine Lactone (C4-HSL)

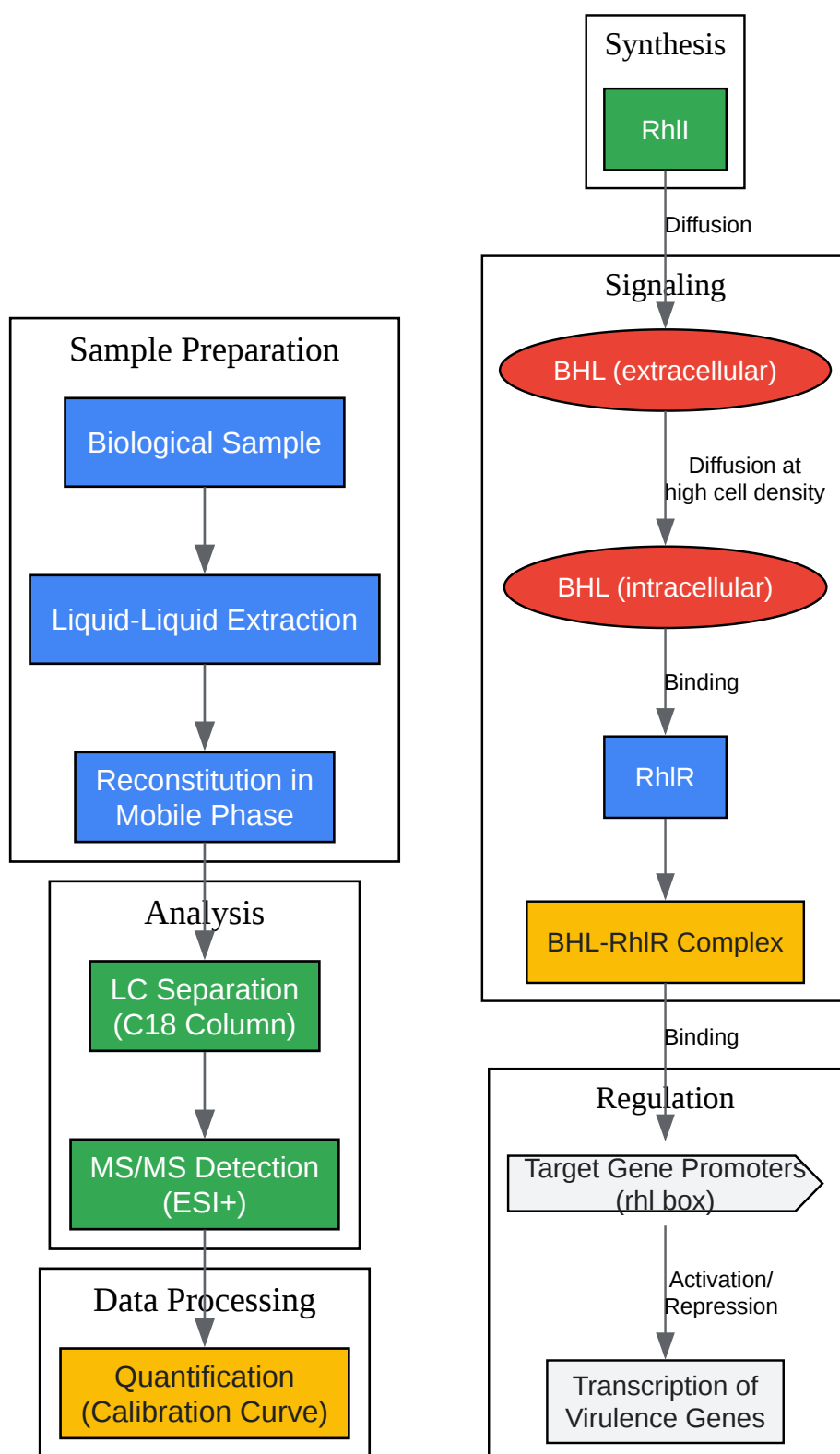
The synthesis of **N-Butyryl-L-homoserine lactone** (BHL), also known as C4-HSL, is a crucial process in the regulation of gene expression in a population density-dependent manner, a phenomenon known as quorum sensing. In *Pseudomonas aeruginosa*, this pathway is primarily governed by the *rhl* quorum-sensing system.^{[1][2]}

The central enzyme in this process is RhII, an N-acyl-homoserine lactone (AHL) synthase.^[1] RhII catalyzes the formation of BHL from two primary substrates:

- S-adenosylmethionine (SAM): This molecule serves as the donor of the homoserine lactone moiety.
- Butyryl-acyl carrier protein (butyryl-ACP): This provides the N-butyryl side chain.

The enzymatic reaction proceeds through a two-step mechanism: acylation followed by lactonization.[3] First, the α -amino group of SAM performs a nucleophilic attack on the carbonyl carbon of the thioester bond in butyryl-ACP. This results in the formation of an acylated SAM intermediate and the release of holo-ACP. Subsequently, the carboxylate of the SAM moiety attacks the γ -carbon, leading to intramolecular cyclization and the formation of the homoserine lactone ring, releasing methylthioadenosine (MTA) and the final product, **N-Butyryl-L-homoserine lactone**.





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